

safety and handling of 3-isopropylcyclobutanecarboxylic acid

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Compound of Interest

Compound Name: 3-Isopropylcyclobutanecarboxylic acid

Cat. No.: B176483

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An In-depth Technical Guide to the Safe Handling of **3-Isopropylcyclobutanecarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. The information provided is based on general principles of chemical safety and data for structurally related compounds. A specific Safety Data Sheet (SDS) for **3-isopropylcyclobutanecarboxylic acid** (CAS No. 13363-91-2) is not readily available in public databases.^[1] Therefore, this compound should be handled with a high degree of caution, assuming it may possess hazards similar to other carboxylic acids until comprehensive safety and toxicity data become available. All laboratory activities should be conducted following a thorough, site-specific risk assessment.

Introduction and Scope

3-Isopropylcyclobutanecarboxylic acid is a substituted cyclobutane derivative with potential applications in organic synthesis and drug discovery.^[2] Its unique four-membered ring structure and isopropyl substitution make it an interesting building block for creating complex molecules. As with any novel or sparsely documented chemical, a proactive and rigorous approach to safety is paramount. This guide provides a comprehensive framework for the safe handling, storage, and disposal of **3-isopropylcyclobutanecarboxylic acid**, drawing upon established safety protocols for carboxylic acids and general principles of laboratory safety. The

causality behind each recommendation is explained to foster a deeper understanding of the associated risks and their mitigation.

Physicochemical and Structural Information

A foundational understanding of a compound's physical and chemical properties is critical for anticipating its behavior and implementing appropriate safety measures.

Property	Value	Source
CAS Number	13363-91-2	[1] [3] [4] [5] [6]
Molecular Formula	C ₈ H ₁₄ O ₂	[1] [3] [4]
Molecular Weight	142.20 g/mol	[3] [4] [6]
IUPAC Name	3-isopropylcyclobutane-1-carboxylic acid	[3]
Predicted pKa	4.79 ± 0.40	[1]
Boiling Point	222.4 °C at 760 mmHg (Predicted)	[2]
Density	1.05 g/cm ³ (Predicted)	[2]
Appearance	Not specified; likely a solid or liquid at room temperature.	
Solubility	Carboxylic acids with six or fewer carbon atoms are typically freely or moderately soluble in water. Solubility in organic solvents is expected to be good. [7]	

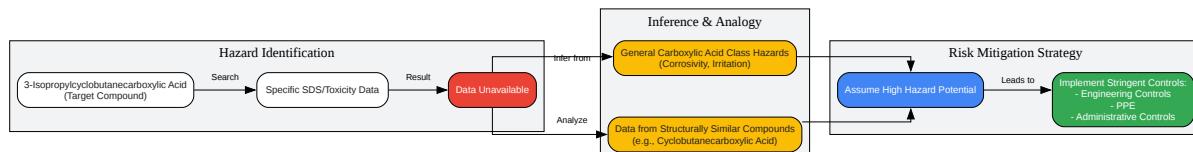
Hazard Identification and Risk Assessment: An Inferential Approach

Due to the absence of specific toxicological data for **3-isopropylcyclobutanecarboxylic acid**, its potential hazards must be inferred from the known properties of the carboxylic acid functional group and similar small-molecule acids.

Primary Anticipated Hazards:

- **Corrosivity:** Carboxylic acids are acidic and can be corrosive to skin, eyes, and mucous membranes.[8][9] The predicted pKa of ~4.79 suggests it is a weak acid, but even weak acids can cause significant irritation and burns, especially with prolonged contact.[1][8] Concentrated forms of acids are particularly corrosive.[9]
- **Irritation:** Inhalation of vapors or aerosols may cause respiratory tract irritation.[10][11] Direct contact is expected to cause serious eye irritation.[10][12]
- **Reactivity:** Carboxylic acids can react exothermically with bases in neutralization reactions. [7] They can also react with oxidizing agents and reducing agents. Contact with active metals may produce flammable hydrogen gas.[7]
- **Combustibility:** While not highly flammable, many carboxylic acids are combustible and can burn if exposed to an ignition source.[8]

The following Graphviz diagram illustrates the logical flow of risk assessment when specific data is unavailable.



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Caption: Risk assessment flow for a compound with limited safety data.

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the inferred risks, a multi-layered approach to exposure control is mandatory.

4.1. Engineering Controls

- Chemical Fume Hood: All handling of **3-isopropylcyclobutanecarboxylic acid**, including weighing, transferring, and preparing solutions, must be conducted in a properly functioning chemical fume hood to prevent inhalation of any potential vapors or aerosols.[10]
- Ventilation: Ensure adequate general laboratory ventilation to supplement the local exhaust of the fume hood.[13][14]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.[13][14]

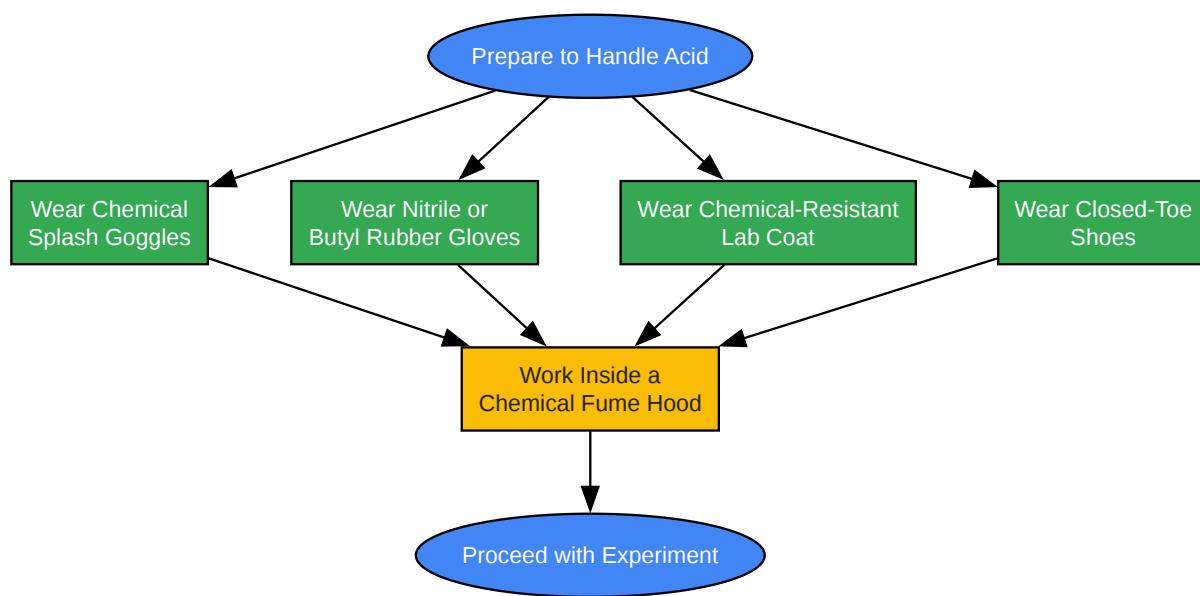
4.2. Personal Protective Equipment (PPE)

A standard PPE ensemble for handling corrosive materials is required.

- Eye and Face Protection: Chemical splash goggles that meet ANSI Z87.1 standards are mandatory at all times.[10][13] A face shield should be worn over the goggles during procedures with a higher risk of splashing, such as when handling larger quantities or during vigorous reactions.[10][11]
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or butyl rubber, must be worn.[11][15] Inspect gloves for any signs of degradation or puncture before use and change them immediately if contamination is suspected.[10][16]
 - Lab Coat: A chemical-resistant lab coat or apron must be worn and kept fully fastened.[9][10]

- Footwear: Fully enclosed shoes, preferably made of a chemical-resistant material, are required.[10]
- Respiratory Protection: If there is a risk of generating dust (if the compound is a solid) or if engineering controls are insufficient, a NIOSH-approved respirator may be necessary.[10][13] The selection of the appropriate respirator should be based on a formal risk assessment.

The following diagram outlines the mandatory PPE for handling this compound.



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Caption: Standard Personal Protective Equipment (PPE) workflow.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical for preventing accidents and ensuring chemical stability.

5.1. Handling

- Avoid Incompatibilities: Keep **3-isopropylcyclobutanecarboxylic acid** away from strong bases, strong oxidizing agents, and reactive metals.[7][8][14] Mixing with bases can cause a

vigorous exothermic reaction.[7]

- Dispensing: Use a spatula for solids or a pipette/syringe for liquids to transfer the chemical. Avoid creating dust or splashes.[10]
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[10][12][14] Do not eat, drink, or smoke in the laboratory.[12][14]

5.2. Storage

- Container: Store in a tightly sealed, properly labeled container. The label should include the chemical name, CAS number, and hazard warnings.[9][17]
- Location: Store in a dedicated, well-ventilated corrosives or acid cabinet.[9] Wooden cabinets are often preferred for acid storage as they are not susceptible to corrosion from acid vapors. [9]
- Segregation:
 - Segregate from bases, cyanides, sulfides, and oxidizing agents.[17][18]
 - Store organic acids separately from inorganic (mineral) acids like nitric acid or sulfuric acid to prevent potentially hazardous reactions.[8][17]
- Secondary Containment: Use a chemically resistant secondary containment tray to capture any potential leaks or spills.[8][18]

Emergency Procedures

Rapid and correct response to an emergency can significantly reduce the severity of an incident.

6.1. Spills

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control: If safe to do so, control the source of the leak.

- **Contain:** For small spills, contain the material with a neutral absorbent material (such as sodium bicarbonate for acids, or commercial spill kits). Do not use combustible materials like paper towels to absorb the bulk of the spill.
- **Neutralize:** Cautiously neutralize the spill with a weak base like sodium bicarbonate, then absorb the residue.
- **Clean:** Clean the area with soap and water.
- **Dispose:** Collect all contaminated materials in a labeled hazardous waste container for proper disposal.[\[14\]](#)[\[16\]](#)

6.2. First Aid

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[14\]](#)[\[19\]](#)[\[20\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[14\]](#)[\[19\]](#)
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[14\]](#)[\[19\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[14\]](#)[\[19\]](#)

Waste Disposal

All waste containing **3-isopropylcyclobutanecarboxylic acid** must be treated as hazardous waste.

- **Neutralization:** If permissible by institutional guidelines, aqueous waste streams may be neutralized with a suitable base (e.g., sodium bicarbonate) to a pH between 6 and 8 before collection. This must be done slowly and with cooling, as the reaction can be exothermic.

- Collection: Collect all waste (including contaminated PPE and spill cleanup materials) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Disposal: Dispose of the waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.[\[14\]](#)

Conclusion

While **3-isopropylcyclobutanecarboxylic acid** is a valuable compound for chemical synthesis, the current lack of specific safety data necessitates a highly cautious and proactive safety approach. By treating it as a potentially corrosive and irritating substance and adhering to the principles of engineering controls, rigorous use of PPE, and strict handling and storage protocols, researchers can mitigate the risks associated with its use. A thorough, compound-specific risk assessment should always precede any new experimental work.

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